

# Glycine cresol red discovery and historical background.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Glycine cresol red

Cat. No.: B1207919

[Get Quote](#)

## Glycine Cresol Red: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Glycine Cresol Red** is a complexometric indicator belonging to the sulfonphthalein family of dyes. Renowned for its utility in the spectrophotometric determination of various metal ions, it forms distinctly colored complexes, enabling precise quantitative analysis. This technical guide provides an in-depth exploration of the historical background, synthesis, physicochemical properties, and applications of **Glycine Cresol Red**, with a focus on its role as a metallochromic indicator. Detailed experimental protocols, quantitative data, and mechanistic diagrams are presented to serve as a comprehensive resource for researchers in analytical chemistry, biochemistry, and drug development.

### Historical Background

The specific discovery of **Glycine Cresol Red** is not well-documented in readily available literature. However, its historical context is rooted in the broader development of phthalein and sulfonphthalein dyes in the late 19th and early 20th centuries. This class of compounds originated with the synthesis of phenolphthalein by Adolf von Baeyer in 1871. The subsequent exploration of related structures led to a wide array of pH and metallochromic indicators.

**Glycine Cresol Red** is a derivative of Cresol Red, a common pH indicator. The introduction of the glycine moiety transforms the molecule into a chelating agent, significantly enhancing its utility for the determination of metal ions. The synthesis of such aminoalkyl derivatives of sulfonphthalein dyes is often achieved through the Mannich reaction, a versatile method for aminoalkylation developed by Carl Mannich in the early 20th century. The application of **Glycine Cresol Red** as a complexometric indicator for the spectrophotometric analysis of metal ions has been a subject of study since at least the mid-1970s.

## Physicochemical Properties

**Glycine Cresol Red**, also referred to in the literature as Semi-Glycinecresol Red (SGCR), is a polyprotic acid. Its properties as both an acid-base indicator and a chelating agent are central to its function.

## Acid-Base Properties

The deprotonation of **Glycine Cresol Red** occurs in a stepwise manner, with each dissociation constant ( $pK_a$ ) corresponding to a specific acidic proton. These values are crucial for understanding the pH-dependent behavior of the indicator and its metal complexes.

Property	Value
$pK_{a1}$	3.65
$pK_{a2}$	7.35
$pK_{a3}$	10.70
$pK_{a4}$	11.90

Table 1: Acid Dissociation Constants of Semi-Glycinecresol Red (SGCR) at 25°C and an ionic strength of 0.1 M ( $NaClO_4$ ).

## Complexometric Properties

**Glycine Cresol Red** forms stable, colored complexes with a variety of metal ions. The stoichiometry of these complexes is typically 1:1 or 1:2 (metal:ligand), depending on the metal ion and the reaction conditions. The formation of these complexes leads to a significant shift in

the maximum absorption wavelength ( $\lambda_{\text{max}}$ ) of the dye, allowing for the quantitative determination of the metal ion concentration.

Metal Ion	Complex Stoichiometry (M:L)	$\lambda_{\text{max}}$ (nm) of Complex	Molar Absorptivity ( $\epsilon$ ) of Complex ( $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ )	Log Stability Constant (log K)
Cu(II)	1:1 (acidic)	530	Not Reported	Not Reported
Cu(II)	1:2 (alkaline)	600	Not Reported	Not Reported
Zn(II)	1:2 (alkaline)	575	Not Reported	Not Reported
Pb(II)	1:2 (alkaline)	590	Not Reported	Not Reported
W(VI)	1:1	540	$1.8 \times 10^4$	Not Reported

Table 2:  
Complexometric  
Properties of  
Glycine Cresol  
Red with Various  
Metal Ions. Data  
for Cu(II), Zn(II),  
and Pb(II) is for  
Semi-  
Glycinecresol  
Red.

## Experimental Protocols

### Proposed Synthesis of Glycine Cresol Red

While a definitive, detailed protocol for the synthesis of **Glycine Cresol Red** is not readily available in the literature, a plausible route is via the Mannich reaction, using Cresol Red, glycine, and formaldehyde as starting materials. The following is a proposed experimental protocol based on this reaction and general organic synthesis principles.

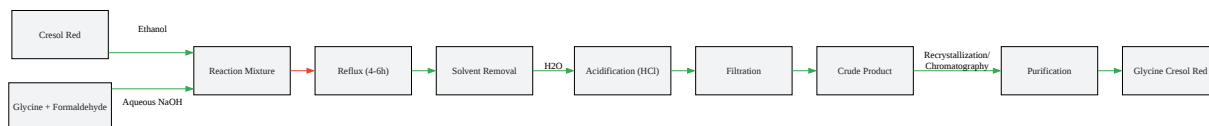
Materials:

- o-Cresolsulfonphthalein (Cresol Red)
- Glycine
- Formaldehyde (37% aqueous solution)
- Ethanol
- Sodium hydroxide
- Hydrochloric acid
- Dichloromethane
- Anhydrous sodium sulfate

Procedure:

- Preparation of Cresol Red Solution: Dissolve one equivalent of Cresol Red in a minimal amount of ethanol in a round-bottom flask.
- Preparation of Glycine Solution: In a separate beaker, dissolve one equivalent of glycine in an aqueous solution of sodium hydroxide (one equivalent), then add one equivalent of formaldehyde. Stir until a clear solution is obtained.
- Mannich Reaction: Slowly add the glycine-formaldehyde solution to the Cresol Red solution with constant stirring. The reaction mixture is then refluxed for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography.
- Work-up and Purification: After cooling to room temperature, the solvent is removed under reduced pressure. The residue is dissolved in water and acidified with dilute hydrochloric acid to precipitate the crude product. The precipitate is collected by filtration, washed with cold water, and dried.
- Further Purification: The crude product can be further purified by recrystallization from an appropriate solvent system (e.g., ethanol-water) or by column chromatography on silica gel using a suitable eluent (e.g., a gradient of dichloromethane and methanol).

- Characterization: The final product should be characterized by techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, FT-IR, and mass spectrometry to confirm its structure and purity.



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of **Glycine Cresol Red**.

## Spectrophotometric Determination of a Metal Ion (General Protocol)

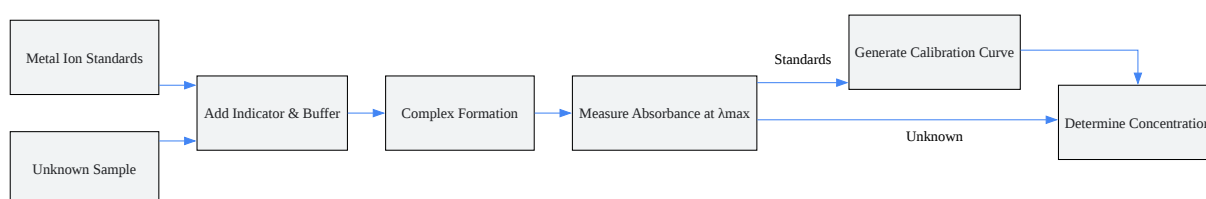
This protocol outlines the general steps for using **Glycine Cresol Red** for the quantitative analysis of a metal ion.

Materials:

- Stock solution of the metal ion of known concentration
- **Glycine Cresol Red** indicator solution
- Buffer solution to maintain the optimal pH
- UV-Vis spectrophotometer

Procedure:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of the metal ion by diluting the stock solution.
- **Complex Formation:** To each standard solution, add a specific volume of the **Glycine Cresol Red** solution and the buffer solution. Allow sufficient time for the complex formation to complete.
- **Spectrophotometric Measurement:** Measure the absorbance of each standard solution at the  $\lambda_{\text{max}}$  of the metal-indicator complex.
- **Calibration Curve:** Plot a graph of absorbance versus the concentration of the metal ion to generate a calibration curve.
- **Sample Analysis:** Prepare the unknown sample in the same manner as the standard solutions and measure its absorbance. Determine the concentration of the metal ion in the sample using the calibration curve.



[Click to download full resolution via product page](#)

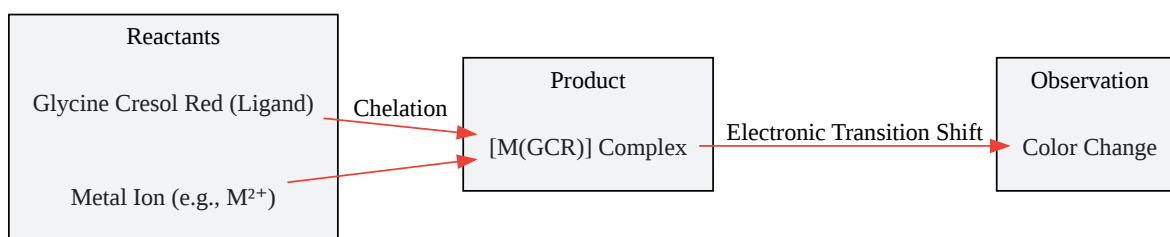
Caption: Workflow for spectrophotometric metal ion analysis.

## Signaling Pathways and Mechanisms

The primary mechanism of action for **Glycine Cresol Red** as a metallochromic indicator is the formation of a coordination complex with a metal ion. The glycine moieties appended to the Cresol Red backbone act as the primary coordination sites.

## Proposed Metal Chelation Mechanism

The iminodiacetate group (from the glycine and formaldehyde) provides a nitrogen donor and two carboxylate oxygen donors. The phenolic oxygen atoms of the Cresol Red structure can also participate in coordination. This multi-dentate chelation results in a stable complex and a significant change in the electronic structure of the dye, leading to the observed color change.



[Click to download full resolution via product page](#)

Caption: Chelation of a metal ion by **Glycine Cresol Red**.

## Conclusion

**Glycine Cresol Red** is a valuable tool in analytical chemistry, offering a reliable and sensitive method for the spectrophotometric determination of a range of metal ions. Its synthesis, likely through a Mannich reaction, endows the Cresol Red framework with chelating properties, leading to the formation of vividly colored metal complexes. The quantitative data on its acid-base and complexometric properties provide a solid foundation for the development of new analytical methods. This guide serves as a comprehensive resource for researchers and professionals, consolidating the available knowledge and providing practical protocols and mechanistic insights to facilitate its application in the laboratory. Further research to fully elucidate the structure of its various metal complexes and to develop a standardized, high-yield synthesis protocol would be of significant benefit to the scientific community.

- To cite this document: BenchChem. [Glycine cresol red discovery and historical background.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1207919#glycine-cresol-red-discovery-and-historical-background\]](https://www.benchchem.com/product/b1207919#glycine-cresol-red-discovery-and-historical-background)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)